

Technical Support Center: Synthesis of 6-Bromoquinazolin-4-amine

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Compound of Interest

Compound Name: 6-Bromoquinazolin-4-amine

CAS No.: 21419-48-7

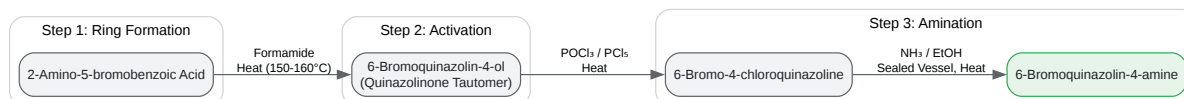
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Welcome to the technical support center for the synthesis of **6-Bromoquinazolin-4-amine**. This guide is structured to provide researchers, medicinal chemists, and process development professionals with practical, in-depth solutions to common challenges encountered during the synthesis of this valuable heterocyclic building block. Our focus is on providing not just procedural steps, but the underlying chemical principles to empower you to troubleshoot and optimize your reactions effectively.

Section 1: Strategic Overview of the Primary Synthetic Pathway

The most reliable and widely adopted strategy for synthesizing **6-Bromoquinazolin-4-amine** is a multi-step sequence starting from 2-amino-5-bromobenzoic acid. This pathway is favored for its scalability and the commercial availability of the starting materials. The core strategy involves the initial formation of the quinazolinone ring, followed by activation of the 4-position, and concluding with a nucleophilic amination.



Loss of
Leaving Group

Nucleophilic
Attack

+ NH₃



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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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